

An In-depth Technical Guide to the Physical Properties of Ethyl 3-aminopicolinate

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Compound of Interest

Compound Name: *Ethyl 3-aminopicolinate*

Cat. No.: B028016

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Ethyl 3-aminopicolinate**, a pyridine derivative of interest in pharmaceutical and chemical research. The document details its melting and boiling points, outlines the experimental methodologies for their determination, and presents a logical workflow for its synthesis and characterization.

Core Physical Properties

Ethyl 3-aminopicolinate (CAS No: 27507-15-9) is a solid at room temperature.^{[1][2]} Its key physical properties are summarized in the table below, providing a ready reference for laboratory and developmental applications.

Physical Property	Value	Conditions
Melting Point	131-133 °C	Not Specified
Boiling Point	326.2 °C	at 760 mmHg

Table 1: Key Physical Properties of **Ethyl 3-aminopicolinate**

Experimental Protocols for Physical Property Determination

Accurate determination of physical constants such as melting and boiling points is fundamental to the characterization and quality control of chemical compounds. The following sections detail standardized experimental protocols applicable to **Ethyl 3-aminopicolinate**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely adopted and reliable technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of finely powdered, dry **Ethyl 3-aminopicolinate** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically within 1-2 °C.

Boiling Point Determination

The boiling point, the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, is another key physical constant for characterization. The distillation method is a standard approach for its determination.

Apparatus:

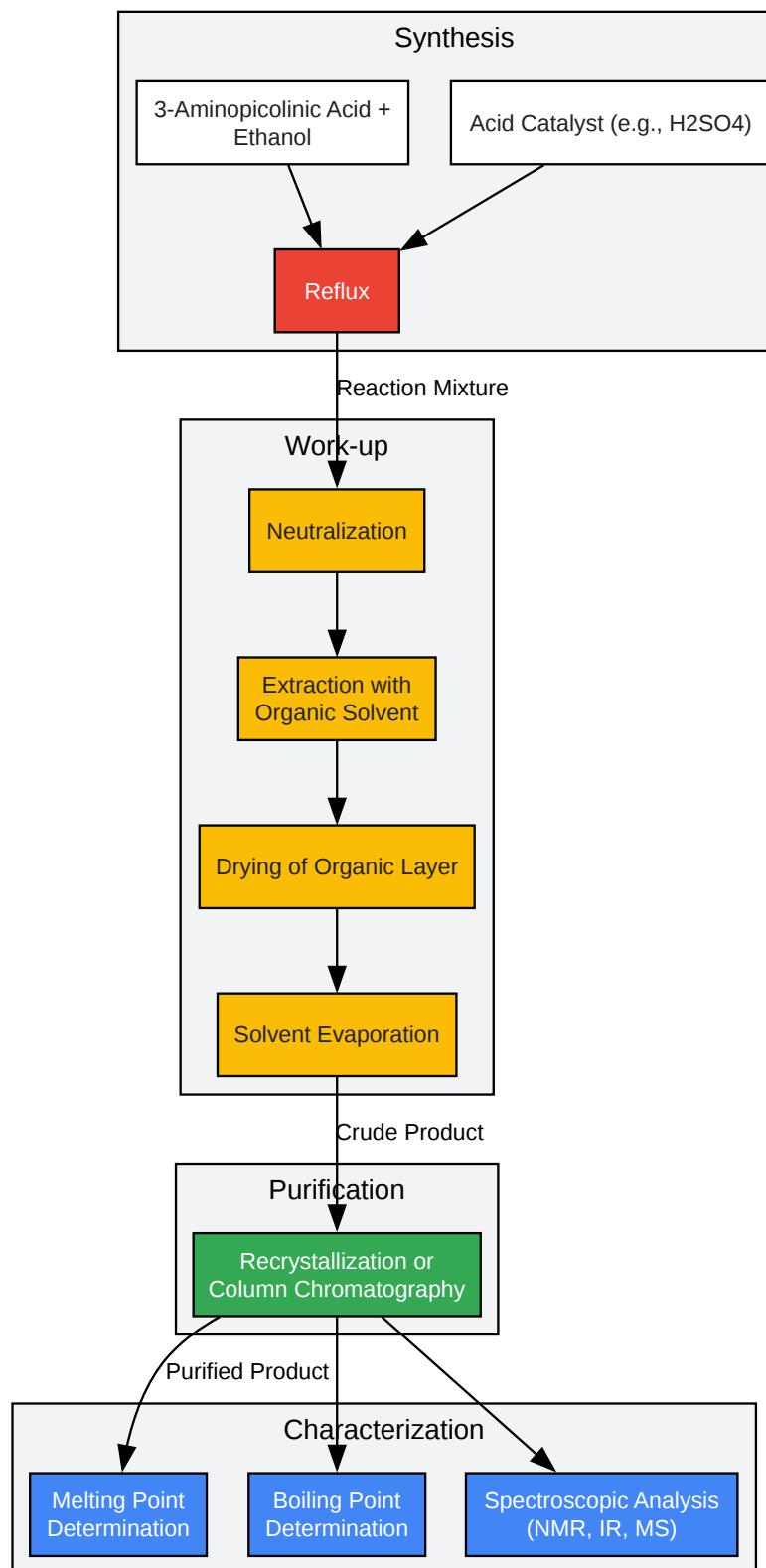
- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated) with adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: A distillation apparatus is assembled with the **Ethyl 3-aminopicolinate** sample placed in the distillation flask along with a few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser.
- Temperature Reading: The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, it is often necessary to correct the observed boiling point to standard pressure (760 mmHg) using a nomograph or the Clausius-Clapeyron equation if the determination is performed at a different pressure.

Synthesis and Characterization Workflow

The synthesis of **Ethyl 3-aminopicolinate** is most commonly achieved through the Fischer esterification of 3-aminopicolinic acid. The following diagram illustrates a typical experimental workflow from synthesis to characterization.

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Caption: Experimental workflow for the synthesis and characterization of **Ethyl 3-aminopicolinate**.

This workflow outlines the key stages involved in producing and verifying the identity and purity of **Ethyl 3-aminopicolinate**. The synthesis is followed by a standard aqueous work-up to isolate the crude product. Purification is then carried out, typically by recrystallization for a solid product, to remove any unreacted starting materials or byproducts. Finally, the purified compound is characterized by determining its physical properties (melting and boiling points) and by spectroscopic methods to confirm its chemical structure.

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References

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